

Essential Safety and Logistics for Handling 2-Butylfuran

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Compound of Interest

Compound Name: 2-Butylfuran

Cat. No.: B1215726

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This guide provides immediate, procedural information for the safe handling and disposal of **2-Butylfuran**, tailored for research, scientific, and drug development professionals. Following these protocols is critical for ensuring laboratory safety and regulatory compliance.

Quantitative Data Summary

For quick reference, the key safety and physical properties of **2-Butylfuran** are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O	[1]
Molecular Weight	124.18 g/mol	[1][2]
CAS Number	4466-24-4	[2]
Appearance	Colorless to yellow liquid	
Hazard Classifications	Flammable Liquid, Category 3	[1]
Acute Toxicity 4, Oral	[2]	
Signal Word	Danger	
Hazard Statements	H225: Highly flammable liquid and vapor	
H302: Harmful if swallowed	[2]	
Storage Class Code	10: Combustible liquids	[2]

Operational Plan: Safe Handling of 2-Butylfuran

Adherence to the following step-by-step procedures is mandatory when working with **2-Butylfuran** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Ventilation

- Primary Control: Always handle **2-Butylfuran** in a certified chemical fume hood to ensure adequate ventilation.[3]
- Ignition Sources: Keep the handling area free of heat, sparks, open flames, and hot surfaces.[1] No smoking is permitted in the vicinity.[1]
- Equipment: Use only non-sparking tools and explosion-proof electrical and ventilating equipment to prevent ignition.[3]
- Static Discharge: Ground and bond containers and receiving equipment to take precautionary measures against static discharge.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to protect from chemical splashes, inhalation, and skin contact.

- Eye and Face Protection: Wear chemical splash goggles that meet ANSI Z.87.1 standards.
[4] If there is a significant risk of splashing, a face shield should be worn over the safety glasses.[4]
- Skin and Body Protection:
 - Gloves: Wear protective gloves.[1] While the specific glove material for **2-Butylfuran** is not explicitly stated in the provided results, nitrile gloves offer short-term protection against a range of chemicals.[4] Always consult the glove manufacturer's resistance guide for specific chemicals.
 - Lab Coat: A flame-resistant lab coat (e.g., Nomex®) should be worn over cotton clothing.
[4] Ensure the lab coat is buttoned and fits properly.[4]
 - Clothing: Wear long-sleeved clothing and long pants.[1][4] Avoid synthetic fabrics like polyester.[4]
 - Footwear: Closed-toe, closed-heel shoes that cover the entire foot are mandatory.[4]
- Respiratory Protection:
 - If engineering controls are insufficient to maintain exposure below permissible limits, respiratory protection is required.[4]
 - For small-scale laboratory use, a half-mask respirator with an organic vapor filter (Type A, Brown) conforming to EN14387 or equivalent is recommended.[1]

Hygiene and Emergency Procedures

- General Hygiene: Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly before breaks and after handling the chemical.[1] Remove and wash contaminated clothing before reuse.[1]

- First Aid - Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes.[1] If skin irritation persists, seek medical attention.[1]
- First Aid - Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids.[1] Get medical attention.[1]
- First Aid - Inhalation: Move the person to fresh air.[1] If breathing is difficult, provide artificial respiration.[1] Seek medical attention if symptoms occur.[1]
- First Aid - Ingestion: Clean the mouth with water and drink plenty of water afterward.[1] Do not induce vomiting.[3] Call a physician or poison control center immediately.[3]

Disposal Plan: 2-Butylfuran Waste

Proper disposal of **2-Butylfuran** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Segregation

- Waste Type: **2-Butylfuran** is considered hazardous waste and must be disposed of accordingly.[1][5]
- Segregation: Do not mix **2-Butylfuran** waste with other waste streams unless compatibility is confirmed. Specifically, avoid mixing with incompatible materials such as strong oxidizing agents.[6] Collect halogenated and non-halogenated solvent waste in separate, designated containers.[5]
- Contaminated Items: All items that come into direct contact with **2-Butylfuran**, such as gloves, weighing boats, and paper towels, are considered chemically contaminated solid waste and must be disposed of in designated, clearly labeled containers (e.g., thick red bags).[7]

Container Management

- Container Type: Use only approved, chemical-resistant waste containers with secure, tight-fitting lids.[5][8]

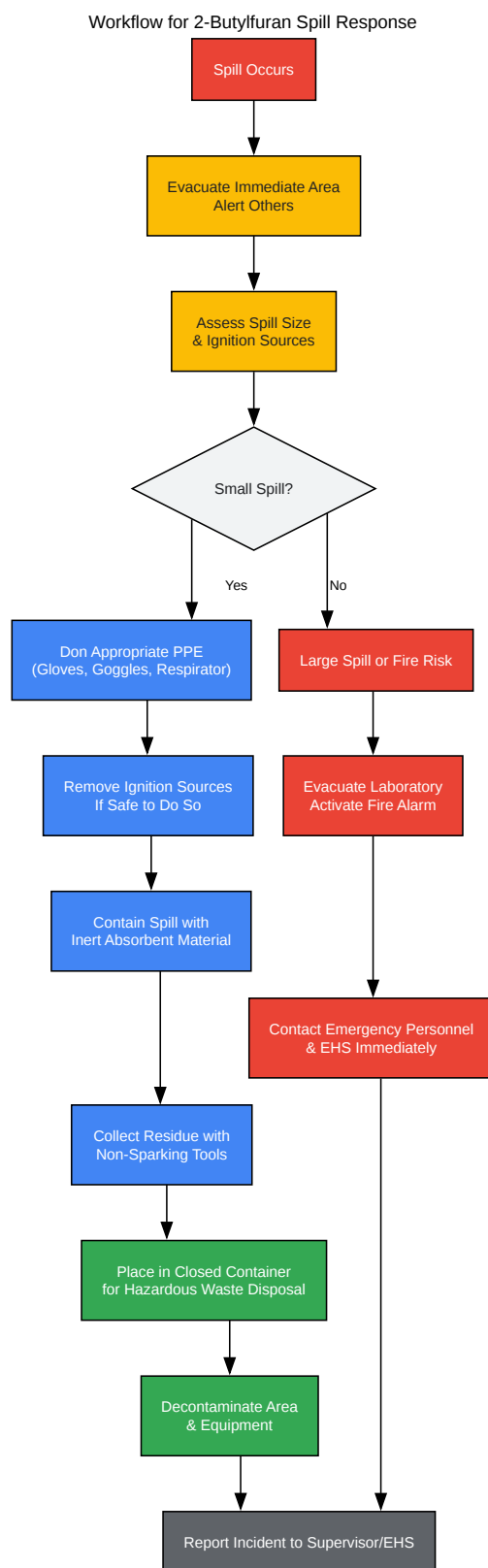
- Labeling: Label the waste container clearly as soon as the first drop of waste is added.^[6] The label must include the words "Hazardous Waste," the full chemical name "**2-Butylfuran**," and a clear indication of the associated hazards (e.g., Flammable).^{[5][6]}
- Filling and Storage:
 - Do not fill waste containers beyond 90% of their capacity to allow for vapor expansion.^[5]
 - Keep the exterior of the waste container clean and free of contamination.^[5]
 - Store waste containers in a designated, well-ventilated, and cool location, away from ignition sources.^[3] Liquid waste containers should be kept in secondary containment.^[6]
 - Ensure waste containers are kept closed at all times, except when adding waste.^{[5][6]}

Disposal Procedure

- Arranging Pickup: Follow your institution's specific procedures for hazardous waste pickup. This typically involves contacting the Environmental Health and Safety (EHS) department.
- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations for hazardous waste.^{[1][7]}

Visualization: Emergency Spill Workflow

The following diagram outlines the logical workflow for responding to a **2-Butylfuran** spill in a laboratory setting.



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Caption: Logical workflow for responding to a **2-Butylfuran** spill.

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